Rapamycin Dialdehyde: A Technical Overview for Researchers

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Compound of Interest

Compound Name:	*Rapamycin Dialdehyde*
CAS No.:	*500733-49-3*
Cat. No.:	*B1144831*

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This guide provides an in-depth technical overview of **rapamycin dialdehyde**, a derivative of the macrolide rapamycin. It is intended for researchers, scientists, and drug development professionals interested in its synthesis, properties, and biological activity, particularly in the context of the mTOR signaling pathway.

Core Properties of **Rapamycin Dialdehyde**

Rapamycin dialdehyde is a semi-synthetic derivative of rapamycin where the cyclohexene ring has been oxidatively cleaved. This modification significantly alters its biological activity profile, rendering it non-immunosuppressive while retaining neurotrophic properties.

Quantitative Data Summary

The following table summarizes the key quantitative data for **rapamycin dialdehyde**.

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Property	Value	Source(s)
Molecular Formula	$C_{51}H_{79}NO_{15}$	[1][2][3][4]
Molecular Weight	946.17 g/mol	[1][2]
946.19 g/mol	[5]	
946.2 g/mol	[3][4]	
CAS Number	500733-49-3	[1][2][3][4][5]
Storage Temperature	2-8 °C	[5]

Note: Data on specific physical properties such as melting point and solubility are not readily available in the public domain.

Synthesis and Purification

The synthesis of **rapamycin dialdehyde** involves the oxidative cleavage of the parent compound, rapamycin.

Experimental Protocol: Synthesis of **Rapamycin Dialdehyde**

This protocol is based on the oxidative cleavage method described in the literature.[6]

Objective: To synthesize **rapamycin dialdehyde** by oxidative cleavage of rapamycin.

Materials:

- Rapamycin
- Osmium tetroxide (OsO_4) solution (catalytic amount)
- Sodium periodate ($NaIO_4$)
- Tert-butanol
- Water

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- Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate solution
- Saturated aqueous sodium thiosulfate solution
- Anhydrous magnesium sulfate ($MgSO_4$)
- Thin Layer Chromatography (TLC) plates (silica gel)
- Appropriate solvent system for TLC (e.g., ethyl acetate/hexane mixture)

Procedure:

- Dissolve rapamycin in a mixture of tert-butanol and water.
- Add a catalytic amount of OsO_4 solution to the reaction mixture.
- Slowly add sodium periodate to the stirring solution. The reaction is exothermic and should be controlled.
- Monitor the progress of the reaction by TLC until the starting material (rapamycin) is consumed.
- Upon completion, quench the reaction by adding an equal volume of DCM.
- Wash the organic layer sequentially with saturated aqueous sodium thiosulfate solution and saturated aqueous sodium bicarbonate solution.
- Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate under reduced pressure to obtain the crude product.

Note: An alternative method involves the use of ozone for the oxidative cleavage.[6]

Experimental Protocol: Purification of **Rapamycin Dialdehyde**

The crude **rapamycin dialdehyde** can be purified using chromatographic techniques.

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Objective: To purify **rapamycin dialdehyde** from the crude reaction mixture.

Materials:

- Crude **rapamycin dialdehyde**
- Silica gel for column chromatography
- Hexane
- Ethyl acetate
- High-Performance Liquid Chromatography (HPLC) system (preparative)
- Appropriate HPLC column (e.g., C18)
- Acetonitrile
- Water

Procedure:

- Silica Gel Column Chromatography:
  - Pack a chromatography column with silica gel slurried in hexane.
  - Dissolve the crude product in a minimal amount of DCM and load it onto the column.
  - Elute the column with a gradient of ethyl acetate in hexane, starting with a low polarity mixture and gradually increasing the polarity.
  - Collect fractions and analyze them by TLC to identify those containing the desired product.
  - Combine the pure fractions and concentrate under reduced pressure.
- Preparative HPLC (for higher purity):
  - Dissolve the partially purified product in the HPLC mobile phase.

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- Inject the solution onto a preparative HPLC system.
- Elute with an appropriate gradient of acetonitrile in water.
- Collect the peak corresponding to **rapamycin dialdehyde**.
- Lyophilize or evaporate the solvent to obtain the pure product.

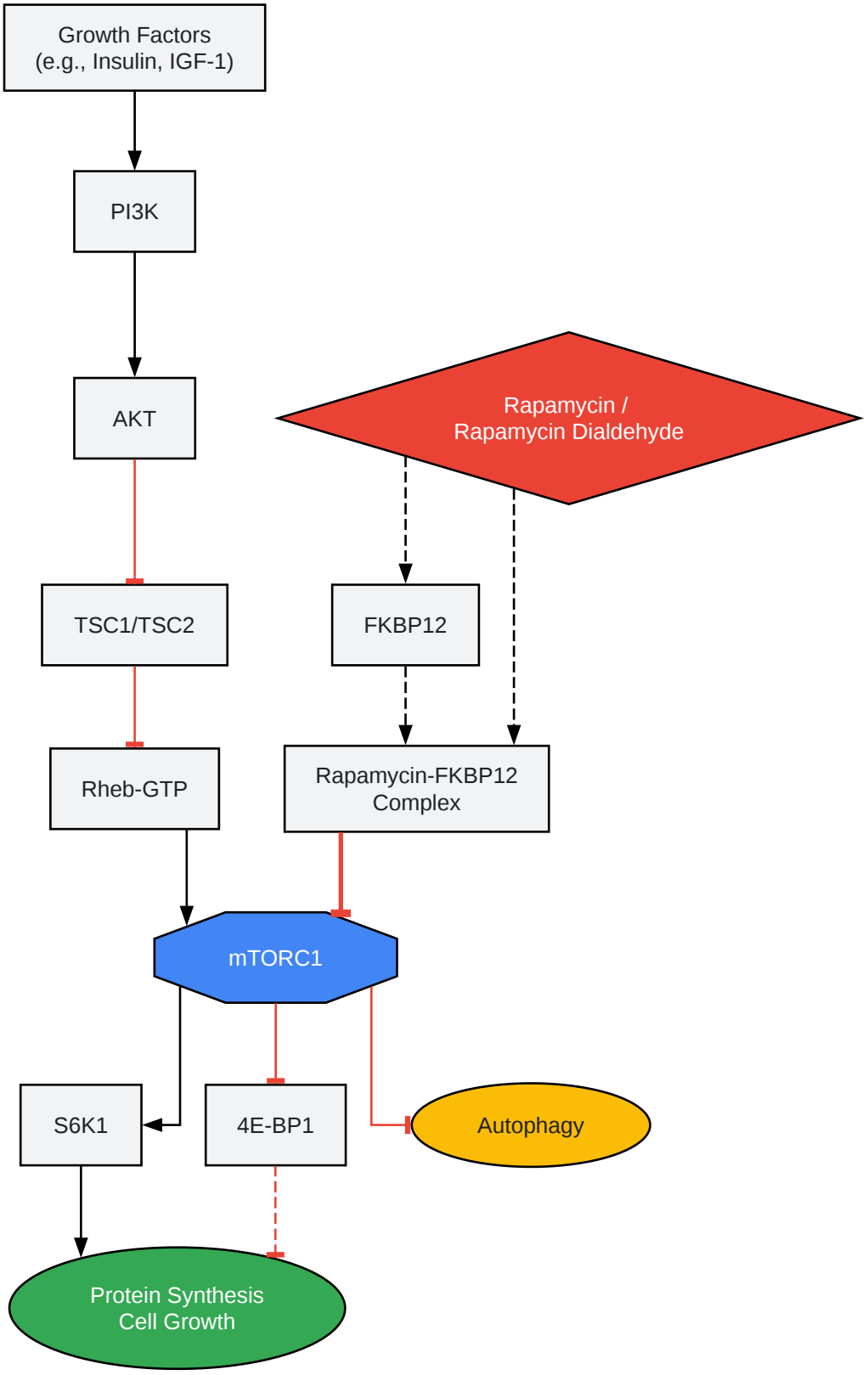
Biological Activity and Signaling Pathway

Rapamycin and its derivatives are well-known for their interaction with the mammalian Target of Rapamycin (mTOR) signaling pathway, a central regulator of cell growth, proliferation, metabolism, and survival.[7][8][9][10]

mTOR Signaling Pathway

The mTOR kinase is a core component of two distinct protein complexes: mTOR Complex 1 (mTORC1) and mTOR Complex 2 (mTORC2).[8][9] Rapamycin, upon binding to the intracellular receptor FKBP12, forms a complex that allosterically inhibits mTORC1.[11] This inhibition disrupts downstream signaling, affecting protein synthesis and cell cycle progression.[9] While acute rapamycin treatment primarily affects mTORC1, chronic exposure can also inhibit mTORC2 assembly and signaling in some cell types.[9]

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Caption: Simplified mTORC1 signaling pathway and inhibition by the Rapamycin-FKBP12 complex.

Experimental Protocol: Western Blot for mTOR Pathway Activation

This protocol provides a general workflow for assessing the effect of **rapamycin dialdehyde** on the mTOR signaling pathway.

Objective: To determine the effect of **rapamycin dialdehyde** on the phosphorylation of mTORC1 downstream targets, such as S6K1.

Materials:

- Cell line of interest (e.g., a cancer cell line with active mTOR signaling)
- Cell culture medium and supplements
- **Rapamycin dialdehyde**
- DMSO (vehicle control)
- Lysis buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- BCA protein assay kit
- SDS-PAGE gels
- Western blot transfer system
- PVDF or nitrocellulose membranes
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies (e.g., anti-phospho-S6K1, anti-total-S6K1, anti-GAPDH)
- HRP-conjugated secondary antibodies

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- Chemiluminescent substrate
- Imaging system

Procedure:

- Cell Treatment:
  - Plate cells and allow them to adhere overnight.
  - Treat cells with varying concentrations of **rapamycin dialdehyde** or DMSO for a specified time.
- Protein Extraction:
  - Wash cells with ice-cold PBS.
  - Lyse cells in lysis buffer.
  - Centrifuge to pellet cell debris and collect the supernatant containing the protein lysate.
- Protein Quantification:
  - Determine the protein concentration of each lysate using a BCA assay.
- Western Blotting:
  - Normalize protein amounts and prepare samples with Laemmli buffer.
  - Separate proteins by SDS-PAGE and transfer them to a membrane.
  - Block the membrane to prevent non-specific antibody binding.
  - Incubate the membrane with primary antibodies overnight at 4°C.
  - Wash the membrane and incubate with HRP-conjugated secondary antibodies.
  - Wash the membrane again and apply the chemiluminescent substrate.

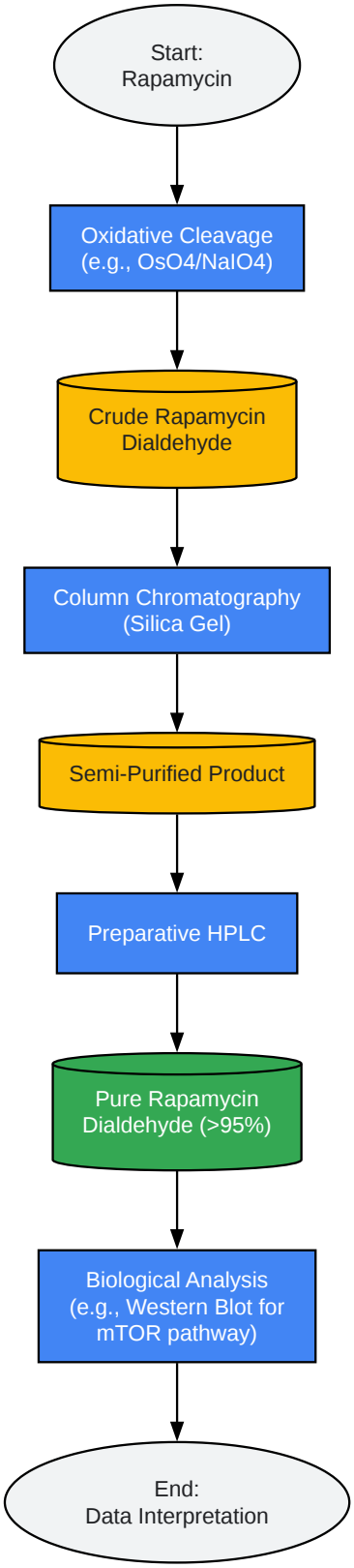
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- Imaging and Analysis:
  - Capture the chemiluminescent signal using an imaging system.
  - Quantify band intensities and normalize the levels of phosphorylated proteins to total protein levels.

Experimental Workflow Visualization

The following diagram illustrates the overall workflow from synthesis to biological analysis of **rapamycin dialdehyde**.

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Caption: Workflow for the synthesis, purification, and analysis of **rapamycin dialdehyde**.

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